

Application Note: Assay Development for N-[3-(aminomethyl)phenyl]pyridine-3-carboxamide

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Compound of Interest

Compound Name: N-[3-(aminomethyl)phenyl]pyridine-3-carboxamide

Cat. No.: B15087608

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Targeting Rho-Associated Protein Kinase (ROCK) Signaling[1][2][3][4]

Introduction & Scope

The molecule **N-[3-(aminomethyl)phenyl]pyridine-3-carboxamide** (hereafter referred to as **COMPD-X**) represents a classic pyridine-based scaffold designed to target Rho-associated protein kinase (ROCK). Structurally, the pyridine nitrogen acts as a hinge-binder within the ATP-binding pocket, while the aminomethyl group provides critical electrostatic interactions with aspartic acid residues (e.g., Asp176 in ROCK2) [1].

This Application Note details the end-to-end assay development pipeline for COMPD-X, moving from analytical validation to biochemical profiling and cellular functional verification. This guide is designed for drug discovery scientists optimizing lead compounds for fibrosis, glaucoma, or hypertension indications.

Analytical Method Development (QC)

Before biological interrogation, the integrity of CMPD-X must be validated. The primary amine makes this compound prone to oxidation or carbamate formation if stored improperly.

Protocol A: Reverse-Phase HPLC Purity Assay

- Objective: Quantify purity >95% and identify synthesis byproducts.
- System: Agilent 1260 Infinity II or equivalent.
- Column: C18 (e.g., Zorbax Eclipse Plus, 3.5 μ m, 4.6 x 100 mm).
- Mobile Phase:
 - A: Water + 0.1% Trifluoroacetic acid (TFA)
 - B: Acetonitrile + 0.1% TFA
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (pyridine ring) and 210 nm (amide bond).
- Standard Preparation: Dissolve CMPD-X dihydrochloride in 50:50 Water:MeCN to 1 mg/mL.



Expert Insight: The dihydrochloride salt is hygroscopic. Store desicated at -20°C. If the retention time shifts, check the pH of Mobile Phase A; the pyridine protonation state is pH-sensitive.

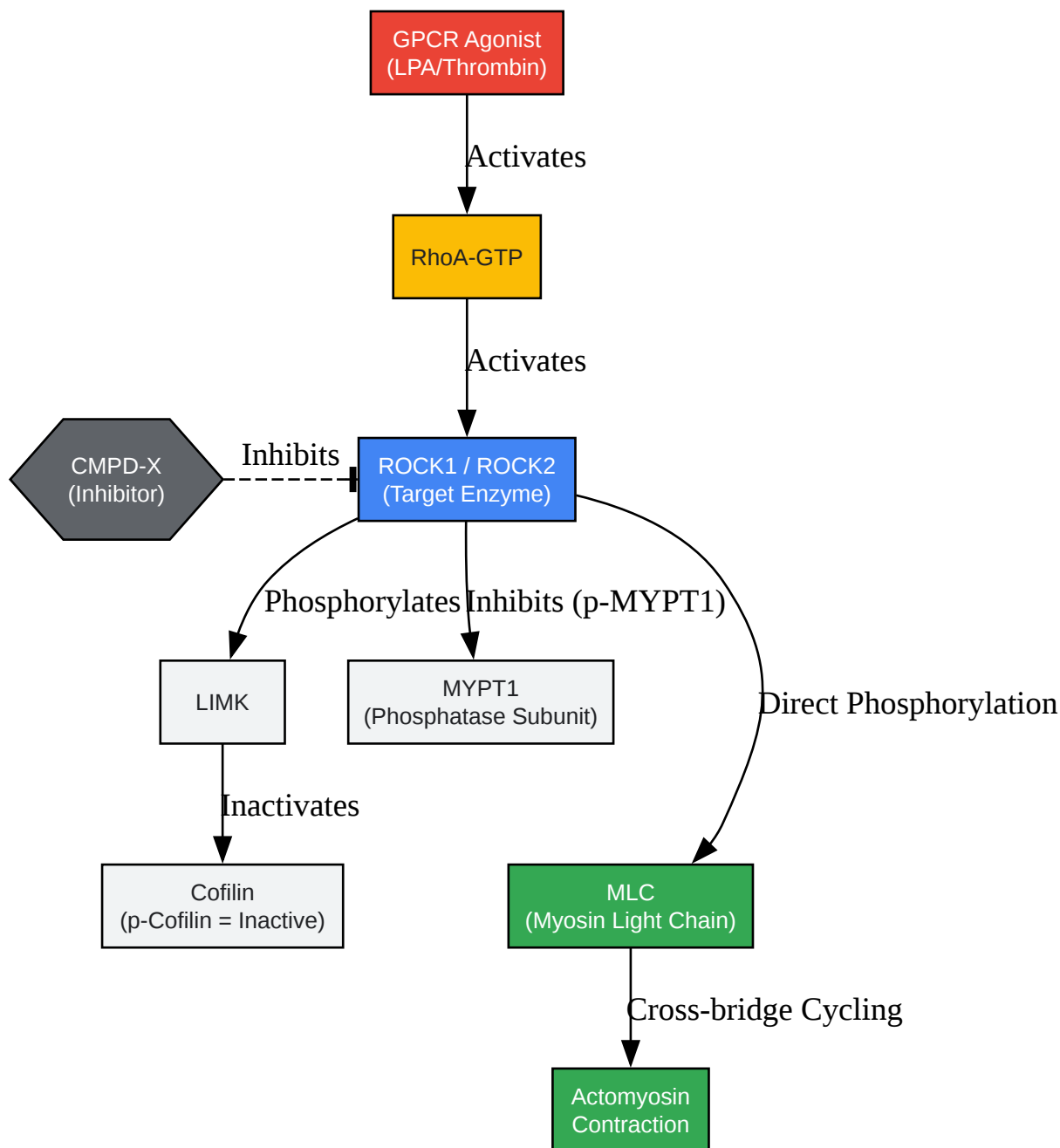
Biochemical Assay Development (Enzymatic)

The gold standard for ROCK inhibitor potency (

) is an activity-based kinase assay. We recommend the ADP-Glo™ Kinase Assay (Promega) due to its high Z' factor and resistance to fluorescent interference.

Mechanism of Action & Pathway Visualization

ROCK1/2 are downstream effectors of RhoA. Inhibition prevents the phosphorylation of Myosin Light Chain (MLC), leading to actin cytoskeleton relaxation.



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Figure 1: ROCK Signaling Cascade. CMPD-X targets the ATP-binding pocket of ROCK, preventing downstream phosphorylation of MLC and MYPT1.

Protocol B: ADP-Glo™ Kinase Assay

Materials:

- Enzyme: Recombinant Human ROCK2 (active, aa 11-552).
- Substrate: S6 Kinase Peptide (KRRRLASLR).
- ATP: Ultra-pure ATP (Sigma).
- Buffer: 50 mM Tris pH 7.5, 10 mM
 , 0.1 mg/mL BSA, 1 mM DTT.

Step-by-Step Procedure:

- Determination (Crucial Prerequisite):
 - Perform an ATP titration (0 - 500 μ M) with fixed enzyme/substrate to determine
 for ATP.
 - Guidance: Run the inhibition assay at
 (typically 10-50 μ M for ROCK) to ensure the assay is sensitive to ATP-competitive
 inhibitors like CMPD-X [2].
- Compound Preparation:
 - Prepare a 10-point serial dilution of CMPD-X in 100% DMSO (Start at 10 μ M, 1:3 dilution).
 - Dilute 1:25 into 1x Kinase Buffer (4% DMSO final).
- Reaction Assembly (384-well plate):
 - 2 μ L Inhibitor (CMPD-X).
 - 2 μ L Enzyme (Optimization required: aim for linear range, e.g., 2-5 ng/well).
 - Incubate 15 min at RT (allows pre-equilibrium binding).

- 2 μ L Substrate/ATP Mix.
- Execution:
 - Incubate at RT for 60 minutes.
 - Add 6 μ L ADP-Glo™ Reagent (stops kinase, depletes ATP). Incubate 40 min.
 - Add 12 μ L Kinase Detection Reagent (converts ADP to Light). Incubate 30 min.
 - Read Luminescence (Integration time: 0.5 - 1.0 sec).

Data Analysis:

- Normalize data to High Control (Enzyme + DMSO) and Low Control (No Enzyme).
- Fit curves using a 4-parameter logistic model to extract

Cell-Based Assay Development (Functional)

Biochemical potency must translate to cellular efficacy. We utilize the phosphorylation status of Myosin Light Chain 2 (MLC2) at Ser19 as a direct readout of ROCK activity in cells.

Protocol C: In-Cell Western (ICW) for p-MLC2

- Cell Line: A7r5 (Rat aortic smooth muscle) or NIH/3T3 fibroblasts.
- Stimulation: Thrombin or Lysophosphatidic Acid (LPA) is required to induce RhoA/ROCK activity; basal levels are often too low for robust inhibition windows.

Workflow:

- Seeding: Plate 15,000 cells/well in a 96-well black/clear-bottom plate. Culture 24h.
- Starvation: Replace media with Serum-Free DMEM for 16-24h. Critical for reducing basal background.
- Treatment:

- Pre-treat with CMPD-X (dilution series) for 60 min.
- Stimulate with 10 μ M LPA for 10-15 min.
- Fixation: Immediately remove media and fix with 4% Paraformaldehyde (15 min).
- Permeabilization: 0.1% Triton X-100 in PBS (10 min).
- Blocking: Odyssey Blocking Buffer (LI-COR) or 5% BSA.
- Primary Antibody:
 - Target: Rabbit anti-p-MLC2 (Ser19) (1:1000).
 - Normalization: Mouse anti-Total-Actin or CellTag 700 Stain.
- Secondary Antibody:
 - Goat anti-Rabbit IRDye 800CW.
 - Goat anti-Mouse IRDye 680RD.
- Imaging: Scan on LI-COR Odyssey or equivalent NIR imager.

Troubleshooting Table:

Issue	Probable Cause	Solution
Low Signal Window	Insufficient stimulation	Ensure LPA/Thrombin is fresh. Optimize stimulation time (peak p-MLC is transient, usually 5-20 min).
High Variability	Cell detachment during wash	Use Poly-L-Lysine coated plates. Wash gently using an automated dispenser.
No Inhibition	Compound permeability	CMPD-X is polar (aminomethyl). Ensure incubation time is sufficient (60 min).

Summary of Assay Specifications

Parameter	Biochemical Assay (ADP-Glo)	Cellular Assay (ICW)
Target	ROCK2 Catalytic Domain	Endogenous ROCK / p-MLC
Readout	Luminescence (ATP ADP)	Fluorescence (NIR)
Z' Factor Goal	> 0.7	> 0.5
Control Inhibitor	Y-27632 (nM)	Y-27632 (μM)
Throughput	High (384/1536-well)	Medium (96/384-well)

References

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